Introduction to 4-Chloro-2-iodoanisole: A Versatile Synthetic Intermediate

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Compound of Interest

Compound Name:	*4-Chloro-2-iodoanisole*
CAS No.:	*52807-27-9*
Cat. No.:	*B1363977*

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4-Chloro-2-iodoanisole, with the CAS number 54460-63-8, is a halogenated aromatic compound that has garnered significant attention in the scientific community.[1][2] Its molecular structure, featuring a methoxy group, a chlorine atom, and an iodine atom on a benzene ring, provides a unique combination of reactivity and selectivity.[3] This makes it an invaluable intermediate in the synthesis of complex organic molecules, particularly in the development of pharmaceuticals and agrochemicals.[3][4] The differential reactivity of the iodo and chloro substituents allows for selective participation in cross-coupling reactions, a cornerstone of modern synthetic chemistry.[3]

Key Physicochemical Properties:

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Property	Value	Source
Molecular Formula	C7H6ClIO	[1][2]
Molecular Weight	268.48 g/mol	[2][3]
Appearance	Pale yellow liquid or white to light yellow/brown powder	[3][5]
Melting Point	48 °C	[6][7]
Boiling Point	133-135 °C at 15 mmHg	[6][7]
Solubility	Soluble in methanol and other organic solvents like ethanol, ether, and acetone; insoluble in water.	[7]

Below is a diagram illustrating the chemical structure of **4-Chloro-2-iodoanisole**.

Caption: Chemical structure of **4-Chloro-2-iodoanisole**.

Sourcing High-Quality 4-Chloro-2-iodoanisole: A Comparative Analysis of Commercial Suppliers

The success of any synthesis hinges on the quality of the starting materials. Therefore, selecting a reputable commercial supplier for **4-Chloro-2-iodoanisole** is a critical first step. The following table provides a comparative overview of several prominent suppliers.

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Supplier	Purity	Available Quantities	Additional Information
TCI America	≥98.0% (GC)	5g, 25g	Available through Fisher Scientific.[8][9]
Chem-Impex	≥99% (GC)	Not specified	Offers detailed product specifications and safety data sheets.[3]
US Biological Life Sciences	Highly Purified, 99+% (GC)	1g, 5g, 25g, 50g, 100g	Provides different grades of the compound.[10]
UtechProducts INC	Min 98.0% (GC)	5g	Provides basic product details online.[1]
Sigma-Aldrich	Not specified for 4-Chloro-2-iodoanisole, but a related compound (4-Chloro-2-iodoaniline) is available at 98% purity.	5g	A major supplier of research chemicals.[11]

Expert Insight: When selecting a supplier, always request a Certificate of Analysis (CoA) for the specific lot you intend to purchase. The CoA provides crucial data on the purity and identity of the compound, as determined by analytical techniques such as Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy. Furthermore, a comprehensive Safety Data Sheet (SDS) is essential for understanding the potential hazards and implementing appropriate safety protocols in your laboratory.[3]

In the Laboratory: Safe Handling, Storage, and Application in Cross-Coupling Reactions

Safety, Handling, and Storage

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4-Chloro-2-iodoanisole is an irritant and may be harmful if swallowed.[7][12] Therefore, appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves, and a lab coat, should be worn at all times.[12][13] All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of vapors.[12][14]

Storage: Store in a tightly sealed container in a cool, dry, and dark place.[6][7] Some suppliers recommend storage at room temperature, while others suggest refrigeration (0-8°C).[3][6][15] It is also noted to be light-sensitive.[7][13]

Application in Suzuki-Miyaura Cross-Coupling Reactions

The Suzuki-Miyaura cross-coupling is a powerful method for the formation of carbon-carbon bonds. **4-Chloro-2-iodoanisole** is an excellent substrate for this reaction due to the higher reactivity of the carbon-iodine bond compared to the carbon-chlorine bond, allowing for selective coupling at the 2-position.

Illustrative Workflow for a Suzuki-Miyaura Coupling Reaction:



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Caption: A generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

Detailed Protocol for the Suzuki-Miyaura Coupling of **4-Chloro-2-iodoanisole** with Phenylboronic Acid:

This protocol is adapted from general procedures for Suzuki-Miyaura couplings.[16][17][18]

Materials:

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- **4-Chloro-2-iodoanisole** (1.0 mmol)
- Phenylboronic acid (1.2 mmol)
- Palladium(II) acetate (Pd(OAc)2) (0.02 mmol)
- Triphenylphosphine (PPh3) (0.04 mmol)
- Potassium carbonate (K2CO3) (2.0 mmol)
- Toluene (5 mL)
- Water (1 mL)

Procedure:

- To a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **4-Chloro-2-iodoanisole**, phenylboronic acid, palladium(II) acetate, triphenylphosphine, and potassium carbonate.
- Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon) three times.
- Add toluene and water to the flask via syringe.
- Heat the reaction mixture to 90 °C with vigorous stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Add water (10 mL) and extract with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine (20 mL), and dry over anhydrous sodium sulfate.
- Filter and concentrate the solvent under reduced pressure.

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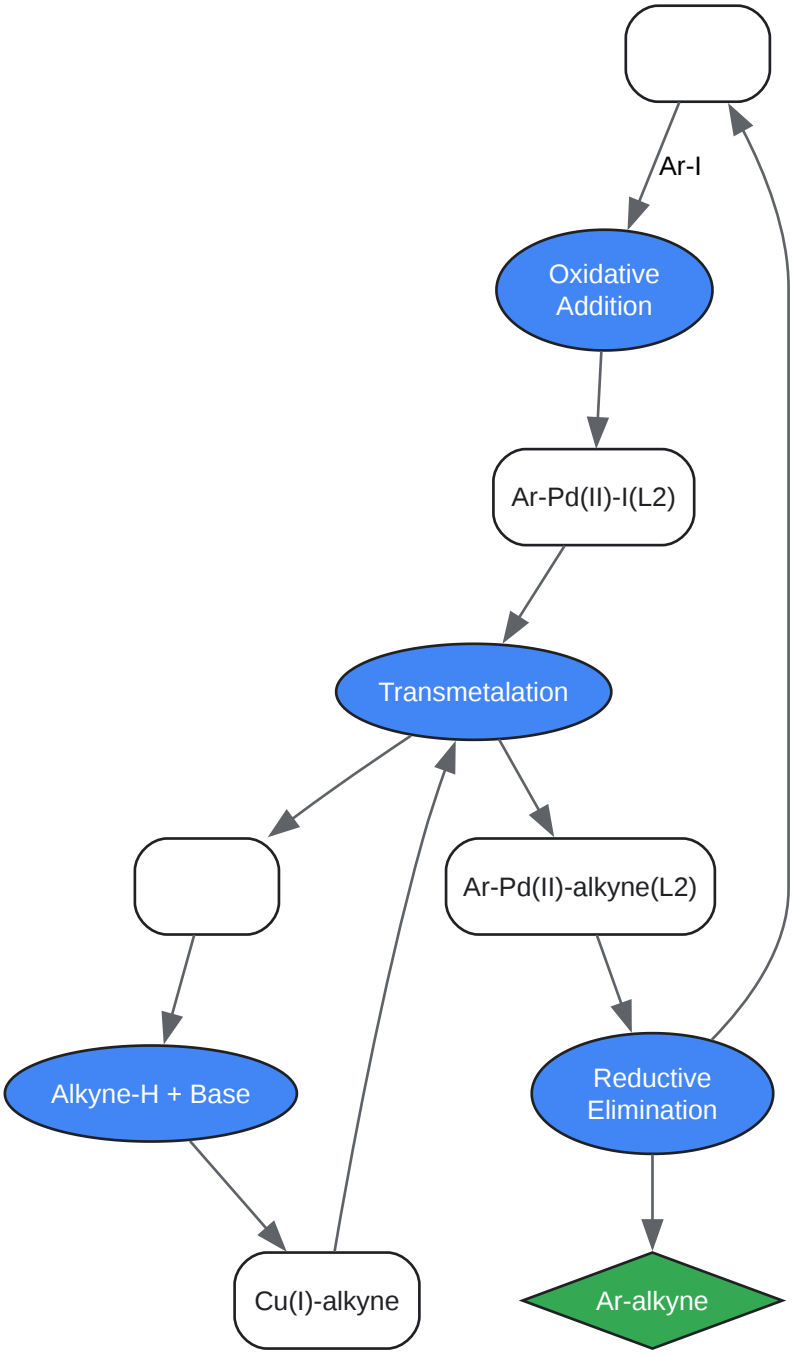
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexanes/ethyl acetate) to afford the desired 2-phenyl-4-chloroanisole.

Application in Sonogashira Cross-Coupling Reactions

The Sonogashira coupling is a highly effective method for forming carbon-carbon bonds between sp-hybridized carbon atoms of terminal alkynes and sp2-hybridized carbon atoms of aryl or vinyl halides.[19][20][21] **4-Chloro-2-iodoanisole** is a suitable substrate for this reaction, again with preferential reactivity at the iodo-substituted position.

Catalytic Cycle of the Sonogashira Coupling:

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Caption: A simplified representation of the palladium and copper catalytic cycles in the Sonogashira reaction.

Detailed Protocol for the Sonogashira Coupling of **4-Chloro-2-iodoanisole** with Phenylacetylene:

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This protocol is based on established procedures for Sonogashira couplings.[22][23]

Materials:

- **4-Chloro-2-iodoanisole** (1.0 mmol)
- Phenylacetylene (1.2 mmol)
- Bis(triphenylphosphine)palladium(II) dichloride (PdCl2(PPh3)2) (0.02 mmol)
- Copper(I) iodide (CuI) (0.04 mmol)
- Triethylamine (Et3N) (3.0 mmol)
- Tetrahydrofuran (THF) (10 mL)

Procedure:

- To a flame-dried Schlenk flask equipped with a magnetic stir bar, add bis(triphenylphosphine)palladium(II) dichloride and copper(I) iodide.
- Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon) three times.
- Add THF, triethylamine, **4-Chloro-2-iodoanisole**, and phenylacetylene via syringe.
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress by TLC or GC-MS.
- Upon completion, filter the reaction mixture through a pad of celite to remove the precipitated triethylammonium iodide.
- Rinse the celite pad with THF.
- Concentrate the filtrate under reduced pressure.
- Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with saturated aqueous ammonium chloride solution and brine.

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- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- Purify the crude product by column chromatography on silica gel to yield the desired 4-chloro-2-(phenylethynyl)anisole.

Conclusion

4-Chloro-2-iodoanisole is a highly valuable and versatile reagent for researchers in organic synthesis and drug development. Its unique reactivity profile allows for selective functionalization, making it an ideal building block for the construction of complex molecular architectures. By carefully selecting a reputable commercial supplier and adhering to rigorous experimental protocols and safety procedures, scientists can effectively harness the synthetic potential of this important compound to advance their research goals.

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